

Application Notes and Protocols for DDO-2093 Intraperitoneal Injection in Mice

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Compound of Interest

Compound Name: DDO-2093

Cat. No.: B11932793

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These application notes provide a comprehensive overview and detailed protocols for the intraperitoneal (IP) administration of **DDO-2093** in mouse models, particularly for studies involving cancer xenografts. **DDO-2093** is a potent inhibitor of the MLL1-WDR5 protein-protein interaction, a critical epigenetic regulatory complex implicated in various malignancies.

Introduction

DDO-2093 is a small molecule inhibitor that targets the interaction between Mixed-Lineage Leukemia 1 (MLL1) and WD Repeat Domain 5 (WDR5).[1] This interaction is essential for the histone H3K4 methyltransferase activity of the MLL1 complex, which plays a crucial role in regulating gene transcription. Dysregulation of this pathway is a known driver in several cancers, including acute myeloid leukemia (AML). By disrupting the MLL1-WDR5 interaction, **DDO-2093** effectively suppresses the expression of oncogenes, leading to antitumor activity. In vivo studies have demonstrated that **DDO-2093** can significantly suppress tumor growth in xenograft mouse models, such as the MV4-11 human AML model, with a favorable safety profile.[1]

Data Presentation

In Vivo Efficacy of DDO-2093 in MV4-11 Xenograft Model

Treatment Group	Dosage	Administration Route	Frequency	Tumor Growth Inhibition (TGI)	Reference
DDO-2093	50 mg/kg	Intraperitoneal (IP)	Once daily	Significant suppression of tumor growth	Chen et al., 2021
Vehicle Control	-	Intraperitoneal (IP)	Once daily	-	Chen et al., 2021

Note: Specific quantitative TGI data from the primary study is not publicly available. The reference indicates significant tumor growth suppression.

Pharmacokinetic Profile of Similar MLL1-WDR5

Inhibitors in Mice

Compound	Administration Route	Dose (mg/kg)	C _{max} (ng/mL)	T _{max} (h)	AUC (ng·h/mL)	Bioavailability (%)
OICR-9429	Intravenous	10	1740	0.08	1040	-
OICR-9429	Oral	50	320	2	2370	46

This data is for a similar WDR5-MLL1 inhibitor, OICR-9429, and is provided for context as specific pharmacokinetic data for **DDO-2093** is not available in the public domain.

Experimental Protocols

Preparation of DDO-2093 Formulation for Intraperitoneal Injection

Materials:

- **DDO-2093** powder
- Vehicle solution: 5% DMSO, 40% PEG300, 5% Tween 80, and 50% saline
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile syringes and needles (27-30 gauge)

Procedure:

- Calculate the required amount of **DDO-2093** based on the number of mice and the desired dosage (e.g., 50 mg/kg).
- Weigh the **DDO-2093** powder accurately and place it in a sterile microcentrifuge tube.
- Prepare the vehicle solution by sequentially mixing 5% Dimethyl Sulfoxide (DMSO), 40% Polyethylene glycol 300 (PEG300), 5% Tween 80, and 50% sterile saline.
- Add the appropriate volume of the vehicle solution to the **DDO-2093** powder to achieve the desired final concentration.
- Vortex the mixture thoroughly until the **DDO-2093** is completely dissolved and the solution is clear.
- Draw the solution into sterile syringes for injection. Prepare one syringe per mouse to maintain sterility.

Intraperitoneal Injection Protocol in Mice

Materials:

- Mouse restraint device (optional)
- 70% ethanol wipes

- Prepared **DDO-2093** formulation in sterile syringes with 27-30 gauge needles
- Sharps container

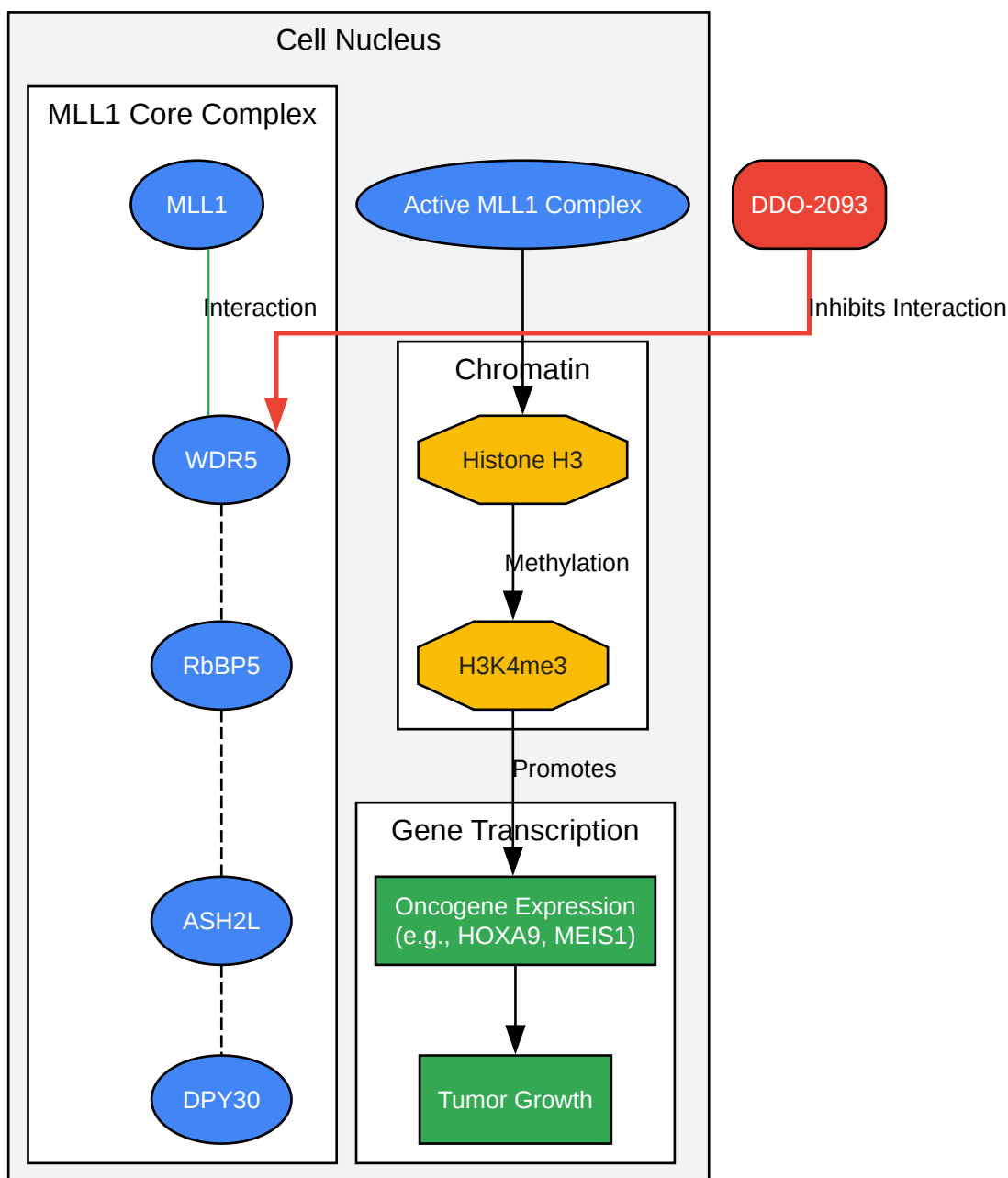
Procedure:

- Animal Restraint:
 - Gently but firmly restrain the mouse by scruffing the back of the neck to immobilize the head and body.
 - Position the mouse to expose its abdomen, tilting the head slightly downwards. This allows the abdominal organs to move cranially, reducing the risk of puncture.
- Injection Site Identification:
 - Locate the injection site in the lower right quadrant of the mouse's abdomen. This area is chosen to avoid injuring the cecum, bladder, and other vital organs.
- Injection:
 - Clean the injection site with a 70% ethanol wipe and allow it to dry.
 - Insert the needle, bevel up, at a 15-20 degree angle into the peritoneal cavity.
 - Gently aspirate by pulling back the plunger to ensure that no blood or urine is drawn into the syringe, which would indicate improper needle placement.
 - If the aspiration is clear, slowly inject the **DDO-2093** solution. The maximum recommended injection volume for a mouse is typically 10 mL/kg.
 - Withdraw the needle smoothly.
- Post-Injection Monitoring:
 - Return the mouse to its cage and monitor for any immediate adverse reactions, such as bleeding at the injection site, signs of pain, or distress.

- Continue to monitor the mice regularly according to the experimental plan.

Mandatory Visualization

DDO-2093 Mechanism of Action



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Caption: **DDO-2093** inhibits the MLL1-WDR5 interaction, disrupting histone methylation and oncogene expression.

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References

- [1. Discovery of a potent MLL1 and WDR5 protein-protein interaction inhibitor with in vivo antitumor activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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